physical and chemical properties of 4-(4-Chlorophenyl)-4-hydroxycyclohexanone

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)-4-hydroxycyclohexanone*
CAS No.:	*36716-71-9*
Cat. No.:	*B027529*

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An In-depth Technical Guide to 4-(4-Chlorophenyl)-4-hydroxycyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical properties of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone**, a versatile intermediate in medicinal chemistry and organic synthesis. The unique structural amalgamation of a cyclohexanone ring, a tertiary alcohol, and a 4-chlorophenyl group makes this compound a valuable scaffold for the development of novel therapeutic agents. This document delves into its synthesis, characterization, and potential applications, offering insights grounded in established chemical principles.

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Molecular Structure and Physicochemical Properties

4-(4-Chlorophenyl)-4-hydroxycyclohexanone, with the CAS number 36716-71-9, is a white to off-white solid.[1][2] Its molecular structure is characterized by a cyclohexane-1-one ring substituted at the 4-position with both a hydroxyl group and a 4-chlorophenyl group.

Diagram of the Molecular Structure of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone**.

Caption: 2D structure of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone**.

The presence of the chlorophenyl group significantly influences the molecule's lipophilicity, a key factor in its potential interactions with biological targets.[2]

Table 1: Physicochemical Properties of 4-(4-Chlorophenyl)-4-hydroxycyclohexanone

Property	Value	Source
CAS Number	36716-71-9	[1][3][4]
Molecular Formula	$C_{12}H_{13}ClO_2$	[1][3][4]
Molecular Weight	224.68 g/mol	[3][4][5]
Appearance	White to off-white solid	[1]
Melting Point	133-135 °C	[2]
Solubility	Soluble in chloroform and methanol	[2]
Topological Polar Surface Area	37.3 $Å^2$	[1][5]
XLogP3	1.7	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[1][5]

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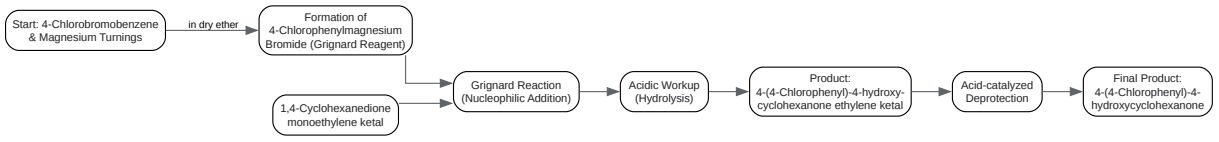
Synthesis and Purification

The synthesis of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone** can be achieved through several established organic chemistry pathways. The choice of method often depends on the desired scale, available starting materials, and safety considerations. Two common and effective routes are detailed below.

Synthesis via Grignard Reaction

This method involves the nucleophilic addition of a Grignard reagent, 4-chlorophenylmagnesium bromide, to a protected cyclohexanone derivative. The causality behind this choice lies in the reliability of Grignard reagents for forming carbon-carbon bonds.

Workflow for Grignard Synthesis.



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Caption: Grignard synthesis of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone**.

Step-by-Step Methodology:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), magnesium turnings are suspended in anhydrous diethyl ether. A solution of 4-chlorobromobenzene in anhydrous diethyl ether is added dropwise to initiate the formation of 4-chlorophenylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine and maintained at a gentle reflux.

- Grignard Addition: The solution of 1,4-cyclohexanedione monoethylene ketal in anhydrous diethyl ether is added dropwise to the cooled (0 °C) Grignard reagent. The reaction mixture

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is then allowed to warm to room temperature and stirred for several hours to ensure complete reaction.

- Work-up and Deprotection: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The resulting ketal-protected intermediate is then dissolved in a mixture of acetone and hydrochloric acid to remove the ketal protecting group, yielding the final product.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to afford a white to off-white solid.

Synthesis via Catalytic Hydrogenation and Oxidation

This alternative route begins with a different precursor and involves a selective hydrogenation step followed by oxidation. This pathway can be advantageous if the starting materials are more readily available or if milder reaction conditions are preferred.

Workflow for Hydrogenation/Oxidation Synthesis.



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Caption: Hydrogenation/Oxidation synthesis of the target compound.

Step-by-Step Methodology:

- Reduction of the Enone: 4-(4-Chlorophenyl)cyclohex-3-en-1-one is reduced to the corresponding allylic alcohol, 4-(4-chlorophenyl)cyclohex-3-en-1-ol, using a mild reducing agent such as sodium borohydride in methanol at low temperature.

- Catalytic Hydrogenation: The resulting allylic alcohol is then subjected to catalytic hydrogenation to selectively reduce the carbon-carbon double bond. This is typically carried

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out using hydrogen gas in the presence of a palladium on carbon (Pd/C) catalyst in a solvent like ethanol or ethyl acetate.

- Oxidation: The secondary alcohol, 4-(4-chlorophenyl)cyclohexan-1-ol, is oxidized to the corresponding ketone. Common oxidizing agents for this transformation include pyridinium chlorochromate (PCC) in dichloromethane or a Swern oxidation using oxalyl chloride, dimethyl sulfoxide (DMSO), and a hindered base like triethylamine.

- Purification: The final product is purified by column chromatography on silica gel followed by recrystallization.

Chemical Properties and Reactivity

The chemical behavior of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone** is dictated by its three key functional groups: the ketone, the tertiary alcohol, and the chlorophenyl ring.

- Ketone Group: The carbonyl group is susceptible to nucleophilic attack and can undergo a variety of reactions, including reduction to the corresponding diol, formation of imines and enamines, and Wittig reactions. The alpha-protons to the ketone are acidic and can be removed by a base to form an enolate, which can then participate in aldol condensations or alkylation reactions.

- Tertiary Alcohol: The tertiary hydroxyl group is relatively stable and resistant to oxidation under mild conditions.[6] However, under acidic conditions, it can be protonated and eliminated to form a carbocation, which can then lead to the formation of an alkene.

- Chlorophenyl Ring: The aromatic ring is relatively inert to the reactions involving the cyclohexanone moiety. The chlorine atom is a deactivating, ortho-, para-directing group for electrophilic aromatic substitution, though such reactions are unlikely to be performed on this substrate without protection of the other functional groups.

Spectroscopic Characterization

While experimental spectral data for **4-(4-Chlorophenyl)-4-hydroxycyclohexanone** is not readily available in peer-reviewed literature, the expected spectral characteristics can be predicted based on its structure.

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Table 2: Predicted Spectroscopic Data

Technique	Predicted Peaks/Signals
^{1}H NMR ($CDCl_3$, 400 MHz)	δ ~7.3 (d, 2H, Ar-H), δ ~7.2 (d, 2H, Ar-H), δ ~2.5-2.2 (m, 4H, CH_2 adjacent to C=O), δ ~2.0-1.8 (m, 4H, other CH_2), δ ~1.9 (s, 1H, OH)
^{13}C NMR ($CDCl_3$, 100 MHz)	δ ~210 (C=O), δ ~145 (Ar-C), δ ~133 (Ar-C-Cl), δ ~128 (Ar-CH), δ ~127 (Ar-CH), δ ~72 (C-OH), δ ~38 (CH_2), δ ~34 (CH_2)
IR (KBr, cm^{-1})	~3400 (O-H stretch, broad), ~3100-3000 (Ar C-H stretch), ~2950-2850 (Aliphatic C-H stretch), ~1710 (C=O stretch), ~1600, 1490 (Ar C=C stretch), ~830 (para-disubstituted benzene C-H bend)
Mass Spectrometry (EI)	m/z 224/226 (M^+, chlorine isotope pattern), fragments corresponding to loss of H_2O, C_6H_4Cl, and other characteristic cleavages.

Disclaimer: The spectral data presented in Table 2 are predicted values and should be used for guidance only. Experimental verification is required for definitive structural confirmation.

Applications in Drug Discovery and Development

The **4-(4-Chlorophenyl)-4-hydroxycyclohexanone** scaffold is of significant interest to medicinal chemists. The cyclohexanone core is a common motif in many biologically active molecules. The presence of the hydroxyl group provides a handle for further chemical modification, allowing for the exploration of structure-activity relationships (SAR).

Notably, the structurally similar 4-(4'-chlorophenyl)-4-hydroxypiperidine derivatives have demonstrated significant analgesic and hypotensive activities in preclinical studies. This suggests that derivatives of **4-(4-Chlorophenyl)-4-hydroxycyclohexanone** could also possess valuable pharmacological properties, making it a promising starting point for the design and synthesis of novel therapeutic agents targeting a range of biological pathways.

Safety, Handling, and Storage

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As with any chemical compound, proper safety precautions should be observed when handling **4-(4-Chlorophenyl)-4-hydroxycyclohexanone**.

- Handling: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.[7]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[3]
- Hazards: While specific toxicity data for this compound is limited, it should be handled with care. The general hazards associated with ketones include potential irritation to the skin, eyes, and respiratory tract.

Conclusion

4-(4-Chlorophenyl)-4-hydroxycyclohexanone is a valuable and versatile chemical intermediate with significant potential in organic synthesis and medicinal chemistry. Its well-defined structure and multiple functional groups offer numerous possibilities for the creation of more complex molecules with desired biological activities. This guide provides a foundational understanding of its properties and synthesis, intended to support researchers and drug development professionals in their scientific endeavors. Further investigation into its pharmacological profile and the exploration of its derivatives are warranted to fully unlock its therapeutic potential.

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